Application Notes & Protocols: Preparation of Piroxicam-β-Cyclodextrin Inclusion Complex by Kneading Method

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Compound of Interest

Compound Name:	*Piroxicam-beta-cyclodextrin*
CAS No.:	*121696-62-6*
Cat. No.:	*B571036*

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Audience: Researchers, scientists, and drug development professionals.

Introduction:

Piroxicam, a non-steroidal anti-inflammatory drug (NSAID), exhibits poor aqueous solubility, which can limit its dissolution rate and bioavailability.[1][2] Inclusion complexation with cyclodextrins is a widely utilized technique to enhance the physicochemical properties of poorly soluble drugs.[1] Beta-cyclodextrin (β-CD), a cyclic oligosaccharide, can encapsulate guest molecules like piroxicam within its hydrophobic cavity, thereby increasing its solubility and dissolution rate.[1][3] The kneading method is a simple, efficient, and cost-effective technique for preparing solid-state inclusion complexes.[1][2][3][4][5] This method involves the formation of a paste-like consistency by adding a small amount of a hydro-alcoholic solvent to a physical mixture of the drug and cyclodextrin, followed by drying and sieving. This application note provides a detailed protocol for the preparation of a Piroxicam-β-cyclodextrin (PXC-β-CD) inclusion complex using the kneading method and outlines the key characterization techniques.

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Experimental Protocols

Materials and Equipment:

- Piroxicam (powder)
- Beta-cyclodextrin (β-CD) (powder)
- Ethanol
- Deionized water
- Mortar and pestle
- Spatula
- Drying oven
- Sieves (e.g., 60 mesh)
- Analytical balance
- Dessicator

Preparation of Piroxicam-β-Cyclodextrin Inclusion Complex (Kneading Method)

This protocol is based on commonly employed molar ratios for piroxicam and β-cyclodextrin complexation.[3]

- Molar Ratio Calculation:
  - Determine the required weights of piroxicam (MW: 331.35 g/mol) and β-cyclodextrin (MW: 1134.98 g/mol) to achieve the desired molar ratio (e.g., 1:1 or 1:2.5). Refer to Table 1 for example calculations.
- Physical Mixture Preparation:
  - Accurately weigh the calculated amounts of piroxicam and β-cyclodextrin.

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- Transfer the powders to a clean, dry mortar.
- Thoroughly mix the two components with a pestle for approximately 15 minutes to obtain a homogenous physical mixture.

- Kneading Process:
  - Prepare a hydro-alcoholic solution (e.g., 50% v/v ethanol in water).
  - Slowly add the hydro-alcoholic solution dropwise to the physical mixture in the mortar while continuously triturating with the pestle.
  - Continue adding the solvent until a thick, uniform paste-like consistency is achieved. The exact amount of solvent will vary depending on the batch size but should be kept minimal.
- Drying:
  - Transfer the resulting paste to a clean glass dish and spread it into a thin layer.
  - Place the dish in a drying oven set at a controlled temperature (e.g., 40-50°C).
  - Dry the paste until all the solvent has evaporated. The drying time will depend on the thickness of the paste and the oven temperature.
- Sieving and Storage:
  - Once completely dry, scrape the solid mass from the dish.
  - Gently pulverize the dried complex using the mortar and pestle.
  - Pass the powdered complex through a sieve (e.g., 60 mesh) to obtain a uniform particle size.[6][7]
  - Store the final PXC-β-CD inclusion complex in a well-closed container in a desiccator to protect it from moisture.

Characterization of the Inclusion Complex

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To confirm the formation of the inclusion complex and evaluate its properties, the following analytical techniques are recommended:

Differential Scanning Calorimetry (DSC)

- Protocol: Accurately weigh 3-5 mg of the sample (piroxicam, β-CD, physical mixture, and PXC-β-CD complex) into an aluminum pan. Seal the pan and use an empty sealed pan as a reference. Heat the samples at a constant rate (e.g., 10°C/min) over a specified temperature range (e.g., 20°C to 250°C) under a nitrogen atmosphere.

- Expected Outcome: The sharp endothermic peak corresponding to the melting point of crystalline piroxicam (around 200-205°C) should be absent or significantly shifted and broadened in the thermogram of the PXC-β-CD complex, indicating the amorphization of the drug and its inclusion within the cyclodextrin cavity.[4][8]

Fourier-Transform Infrared (FTIR) Spectroscopy

- Protocol: Prepare a pellet by mixing a small amount of the sample with dry potassium bromide (KBr) and compressing it. Alternatively, analyze the powder directly using an attenuated total reflectance (ATR) accessory. Record the spectra over a suitable wavenumber range (e.g., 4000-400 cm^{-1}).

- Expected Outcome: The FTIR spectrum of the PXC-β-CD complex will show changes in the characteristic peaks of piroxicam, such as shifts, broadening, or reduction in intensity of the bands corresponding to the N-H and C=O stretching vibrations.[9][10] These changes suggest the formation of intermolecular interactions between piroxicam and β-cyclodextrin upon complexation.[9][10]

In Vitro Dissolution Study

- Protocol: Perform the dissolution study using a USP dissolution apparatus (e.g., paddle type). Use a suitable dissolution medium (e.g., 0.1N HCl or phosphate buffer pH 6.8) maintained at 37 ± 0.5°C. Add a quantity of the PXC-β-CD complex equivalent to a specific dose of piroxicam to the dissolution medium. Withdraw aliquots of the medium at predetermined time intervals, and analyze the concentration of dissolved piroxicam using a validated analytical method like UV-Vis spectrophotometry or HPLC.[11]

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- Expected Outcome: The PXC-β-CD inclusion complex prepared by the kneading method is expected to exhibit a significantly faster dissolution rate compared to pure piroxicam. For instance, a 1:1 complex has been reported to release up to 98.7% of the drug in 90 minutes. [3]

Data Presentation

Table 1: Example Molar Ratio Calculations for Piroxicam-β-Cyclodextrin Complexation

Molar Ratio (PXC:β-CD)	Molecular Weight of Piroxicam (g/mol)	Molecular Weight of β-CD (g/mol)	Weight of Piroxicam (mg)	Weight of β-CD (mg)
1:1	331.35	1134.98	100	342.5
1:2.5	331.35	1134.98	100	856.3

Table 2: Summary of Expected Characterization Results

Analytical Technique	Pure Piroxicam	Piroxicam-β-CD Physical Mixture	Piroxicam-β-CD Kneaded Complex
DSC	Sharp endothermic peak at ~200-205°C	Peaks of both piroxicam and β-CD are present	Disappearance or significant broadening/shifting of the piroxicam melting peak
FTIR	Characteristic sharp peaks for N-H (~3330 cm^{-1}) and C=O (~1630 cm^{-1}) stretching	Superimposition of the spectra of individual components	Broadening and shifting of characteristic piroxicam peaks
Dissolution Rate	Slow	Slightly faster than pure piroxicam	Significantly enhanced dissolution rate

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Table 3: Comparative Dissolution Data

Formulation	Molar Ratio	Method	Dissolution Medium	% Drug Release (at 90 min)
Pure Piroxicam	-	-	0.1N HCl	< 40%
PXC-β-CD	1:1	Kneading	0.1N HCl	98.7%[3]

Visualizations



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Caption: Experimental workflow for the preparation of Piroxicam-β-cyclodextrin complex.

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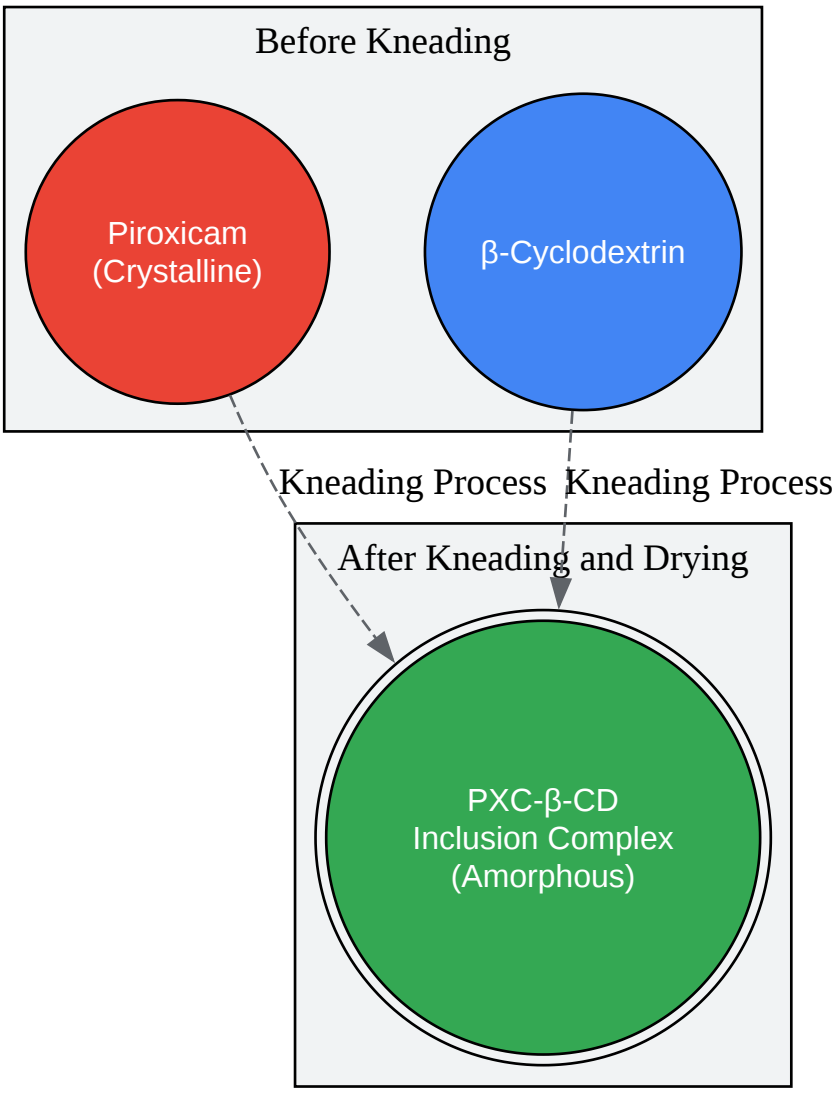

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